

1-(Hydroxymethyl)cyclohexanol: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: **1-(Hydroxymethyl)cyclohexanol**

Cat. No.: **B3048127**

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An In-depth Overview of the Material Safety Data Sheet (MSDS) for Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **1-(Hydroxymethyl)cyclohexanol** (CAS No. 15753-47-6), a key intermediate in various organic syntheses. The information is curated for researchers, scientists, and professionals in drug development, presenting critical safety data, handling protocols, and hazard management strategies in a clear and accessible format.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **1-(Hydroxymethyl)cyclohexanol** is paramount for its safe handling and use in experimental settings. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₄ O ₂	[1]
Molecular Weight	130.18 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Mild, pleasant	[2]
Solubility	Soluble in water	[2]
LogP (Octanol-Water Partition Coefficient)	0.5	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	1	[1]
Topological Polar Surface Area	40.5 Å ²	[1]
Exact Mass	130.099379685 Da	[1]

Hazard Identification and GHS Classification

1-(Hydroxymethyl)cyclohexanol is classified under the Globally Harmonized System (GHS) with specific hazard statements that necessitate careful handling and the use of appropriate personal protective equipment (PPE).

Hazard Class	GHS Classification	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Data sourced from PubChem CID 251259.[\[1\]](#)

The following diagram illustrates the logical workflow for hazard identification and response based on the GHS classifications.



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Caption: GHS Hazard and Response Workflow.

Experimental Protocols for Hazard Assessment

While specific toxicological studies for **1-(Hydroxymethyl)cyclohexanol** are not readily available in the public domain, the GHS classifications are typically determined through standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following are summaries of the likely methodologies used to assess the reported hazards.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test provides information on the potential of a substance to cause skin irritation or corrosion.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

- Principle: A single dose of the test substance is applied to a small area of the skin (approximately 6 cm²) of an experimental animal, typically an albino rabbit.[\[4\]](#) The untreated skin of the animal serves as a control.
- Procedure:
 - The fur is removed from the test area on the animal's back.
 - The test substance (0.5 mL for liquids or 0.5 g for solids) is applied to the prepared skin and covered with a gauze patch and semi-occlusive dressing.[\[4\]](#)
 - The exposure period is typically 4 hours.[\[4\]](#)
 - After exposure, the residual test substance is removed.
- Observation: The skin is examined for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.[\[8\]](#) The observation period can extend up to 14 days to assess the reversibility of the effects.[\[4\]](#)
- Classification: The substance is classified as an irritant based on the severity and persistence of the observed skin reactions.[\[3\]](#)[\[5\]](#)

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This guideline outlines the procedure for assessing the potential of a substance to cause eye irritation or corrosion.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

- Principle: The test substance is applied in a single dose into the conjunctival sac of one eye of an experimental animal, usually an albino rabbit.[\[8\]](#) The other eye remains untreated and serves as a control.
- Procedure:

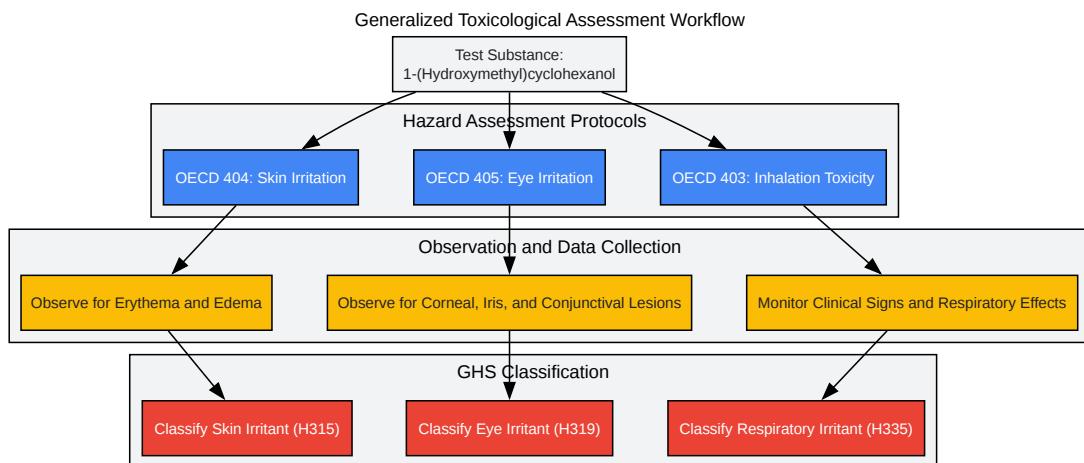
- A single dose of the test substance is instilled into the lower eyelid of one eye.
- The eyelids are held together for a short period to prevent loss of the substance.
- Observation: The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after application.[\[8\]](#)[\[11\]](#) The observation period may be extended to assess the reversibility of any effects.
- Classification: The substance is classified based on the severity and reversibility of the ocular lesions observed.[\[9\]](#)

Acute Inhalation Toxicity (OECD Guideline 403)

This test is designed to evaluate the health hazards arising from short-term exposure to a substance by inhalation.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

- Principle: Animals, typically rats, are exposed to the test substance in the form of a gas, vapor, or aerosol in a controlled atmosphere for a defined period.[\[13\]](#)[\[14\]](#)
- Procedure:
 - Animals are placed in an inhalation chamber with a dynamic airflow containing a precisely controlled concentration of the test substance.
 - The standard exposure duration is 4 hours.[\[14\]](#)[\[15\]](#)[\[16\]](#)
- Observation: Animals are monitored for signs of toxicity during and after exposure for a period of at least 14 days.[\[13\]](#)[\[15\]](#)[\[16\]](#) Observations include changes in respiratory patterns, clinical signs of toxicity, and body weight. A gross necropsy is performed at the end of the observation period.
- Classification: The substance's potential to cause respiratory irritation and other systemic toxic effects is determined based on the observed outcomes.

The following diagram illustrates a generalized experimental workflow for toxicological assessment.



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Caption: Generalized Toxicological Assessment Workflow.

Safe Handling and Storage

Given the hazardous nature of **1-(Hydroxymethyl)cyclohexanol**, strict adherence to safety protocols is essential.

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles or a face shield are mandatory.

- Hand Protection: Wear compatible chemical-resistant gloves.
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.
- Hygiene Measures: Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly after handling the substance.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.

First Aid Measures

In the event of exposure, immediate and appropriate first aid should be administered.

- Inhalation: Move the affected person to fresh air and keep them in a position comfortable for breathing. If respiratory symptoms persist, seek medical attention.
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention from an ophthalmologist.
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek medical attention if you feel unwell.

Conclusion

1-(Hydroxymethyl)cyclohexanol is a valuable chemical intermediate with defined hazards that require careful management. This guide provides essential safety information to support its responsible use in research and development. By understanding its properties, adhering to safe handling practices, and being prepared for emergency situations, researchers can minimize risks and ensure a safe working environment. It is imperative to consult the full Safety Data Sheet (SDS) provided by the supplier before using this chemical.

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